

Application Notes and Protocols for Siliclad: Reducing Friction in Moving Parts

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Compound of Interest

Compound Name: *Siliclad*

Cat. No.: *B15290181*

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These application notes provide a comprehensive guide to using **Siliclad**, a hydrophobic, water-dispersible coating, to reduce friction between moving parts in laboratory and research environments. **Siliclad** forms a chemically bonded alkylsilicone layer on siliceous substrates and other materials, significantly lowering their coefficient of friction and providing a lubricious, water-repellent surface.

Introduction to Siliclad

Siliclad is a monomeric octadecylsilane derivative that, when applied to a surface, creates a durable, low-friction coating.[1] This coating is particularly effective on glass and vitreous surfaces but can also be adapted for use on other materials commonly found in laboratory equipment, such as stainless steel, aluminum, and certain plastics. The primary benefits of using **Siliclad** include improved drainage of laboratory glassware, reduced breakage of optical fibers, and decreased protein adsorption in analytical equipment.[1][2]

The active component in **Siliclad** is an octadecylsilane derivative that reacts with water to form a silanol-rich prepolymer. This prepolymer then condenses with hydroxyl groups present on the substrate's surface to form a chemically bound alkylsilicone film.[1]

Physical and Chemical Properties

A summary of the key properties of **Siliclad** and **Siliclad**-treated surfaces is provided in the tables below.

Table 1: Properties of Siliclad Solution

Property	Value
Solids Content	20% [1]
Specific Gravity	0.88 [1]
Viscosity	8-20 cSt [1]
Flashpoint	27°C [1]
Shelf Life	Six months in sealed containers [1]

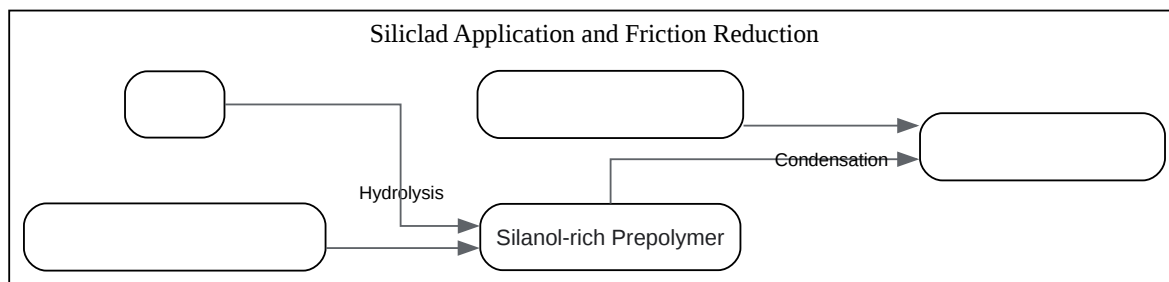
Table 2: Properties of Siliclad-Treated Glass Surfaces

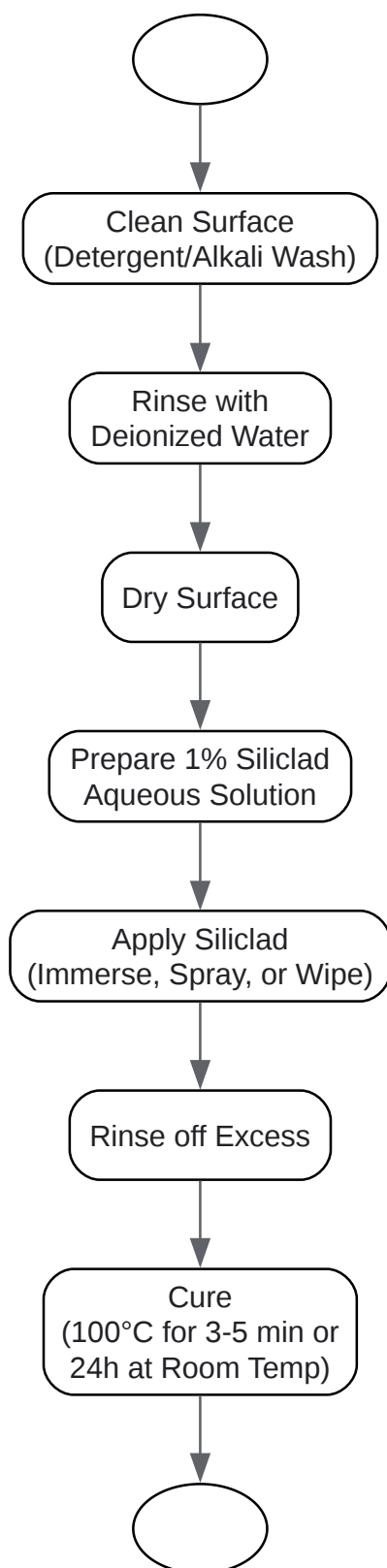
Property	Untreated Glass	Siliclad-Treated Glass
Static Coefficient of Friction (glass on glass)	0.9 - 1.0 [1]	0.2 - 0.3 [1]
Critical Surface Tension	78 dynes/cm [1]	31 dynes/cm [1]
Surface Resistivity	1×10^{12} ohms [1]	1.2×10^{13} ohms [1]
Blood Protein Adsorption (100 hr)	0.13 mg/mm ² [1]	0.01 - 0.02 mg/mm ² [1]

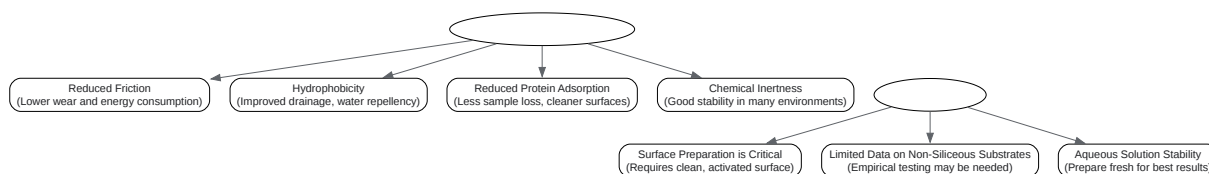
Values are for glass slides dipped in a 1% **Siliclad** solution and cured for 5 minutes at 100°C. [\[1\]](#)

Mechanism of Action

The friction-reducing properties of **Siliclad** are attributed to the formation of a highly ordered, low-energy surface. The long octadecyl chains of the silane molecules align themselves to create a "brush-like" layer that minimizes inter-surface adhesion and provides a lubricious interface.







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References

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- To cite this document: BenchChem. [Application Notes and Protocols for Siliclad: Reducing Friction in Moving Parts]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15290181/docs#application-notes-and-protocols-for-siliclad-reducing-friction-in-moving-parts>]

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